

Proper Disposal of 11Cl-PF3OUdS: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 11Cl-PF3OUdS

CAS No.: 763051-92-9

Cat. No.: B13406937

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Essential Safety and Logistical Information for the Disposal of 11-Chloroeicosafluoro-3-oxaundecane-1-sulfonic acid

For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemicals is paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of 11-Chloroeicosafluoro-3-oxaundecane-1-sulfonic acid (**11Cl-PF3OUdS**), a per- and polyfluoroalkyl substance (PFAS). Adherence to these procedures is critical due to the chemical's hazardous properties and the persistent nature of PFAS compounds in the environment.

Chemical and Physical Properties

A summary of the key properties of **11Cl-PF3OUdS** is presented below. This information is essential for a comprehensive understanding of the chemical's characteristics.

Property	Value
Molecular Formula	C10HCIF20O4S
Molecular Weight	632.60 g/mol [1]
CAS Number (Acid form)	763051-92-9[1][2]
CAS Number (Potassium salt)	83329-89-9[2][3]
Appearance	Typically a white solid in pure form; may be in solution[2]
Synonyms	F53B Minor, 8:2 CI-PFAES[2]

Health Hazards and Safety Precautions

11CI-PF3OUdS is classified as a hazardous substance. Safety data sheets for solutions containing its potassium salt indicate that the compound can cause damage to organs, including the eyes, kidneys, liver, heart, and central nervous system, through inhalation, ingestion, or skin contact.[4] It is also a skin and eye irritant.[4] As a PFAS, it is associated with long-term health risks, including cancer and endocrine disruption.[5]

When handling **11CI-PF3OUdS**, it is mandatory to use appropriate personal protective equipment (PPE), including:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: If handling the compound as a powder or in a way that could generate aerosols, a respirator may be necessary.

All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

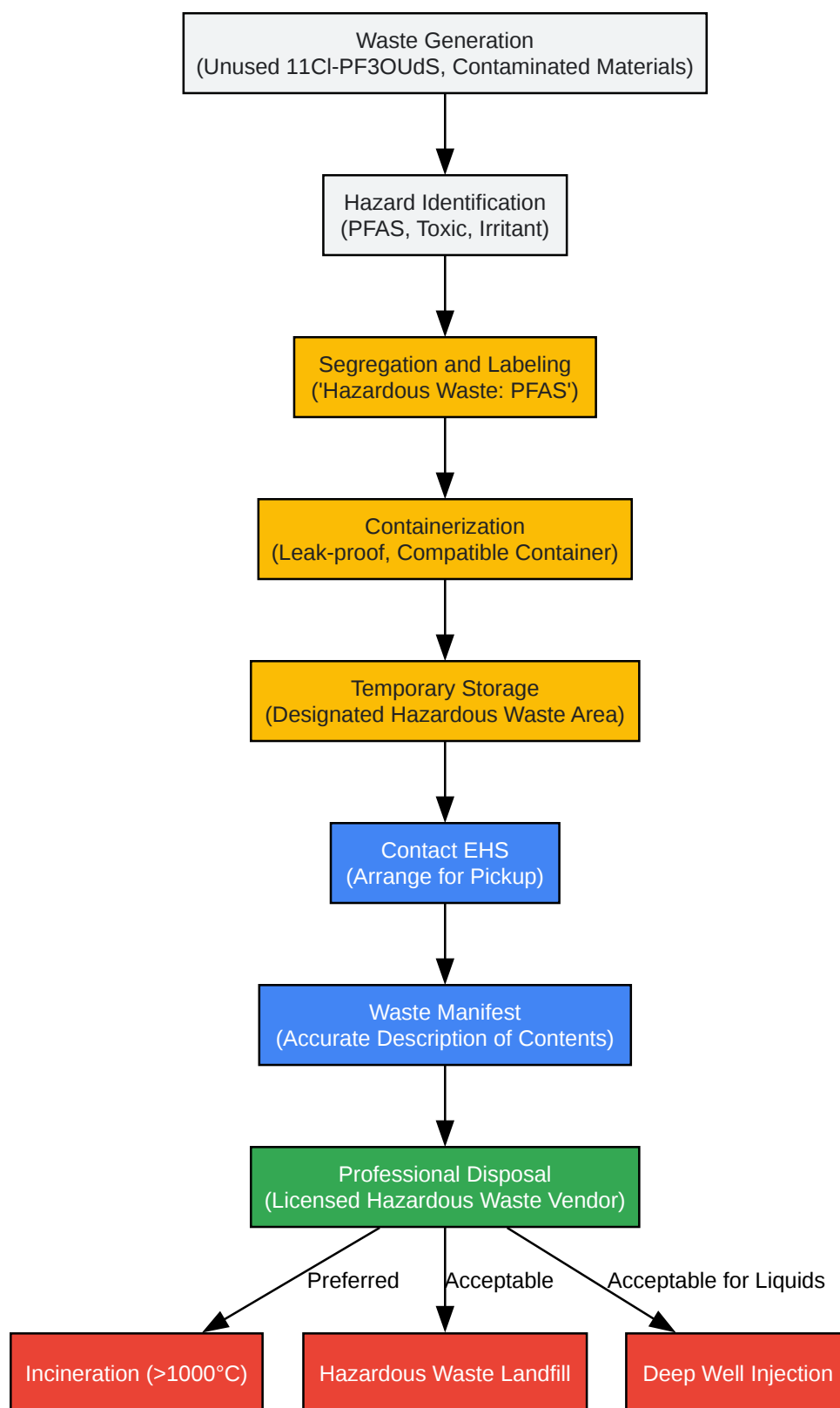
The disposal of **11CI-PF3OUdS** must comply with all local, state, and federal regulations for hazardous waste. Given its classification as a PFAS, extra precautions are necessary to prevent environmental contamination.

- Waste Identification and Segregation:
 - All waste containing **11CI-PF3OUdS**, including unused product, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, must be collected separately from other waste streams.
 - The waste must be clearly labeled as "Hazardous Waste: Contains Perfluoroalkyl Substances (PFAS) - **11CI-PF3OUdS**."
- Containerization:
 - Use a dedicated, leak-proof, and chemically compatible container for collecting **11CI-PF3OUdS** waste. The container should be in good condition and have a secure lid.
 - Do not mix **11CI-PF3OUdS** waste with other incompatible chemical wastes.
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be secure, well-ventilated, and away from sources of ignition if the compound is in a flammable solvent like methanol.^[4]
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
 - Provide the EHS department with a completed hazardous waste manifest, accurately describing the contents of the container.
- Recommended Disposal Methods:

- The U.S. Environmental Protection Agency (EPA) provides interim guidance on the disposal of PFAS-containing materials. The currently recommended methods include:
 - Incineration: High-temperature incineration (typically >1000°C) is a promising method for the complete destruction of PFAS compounds.[6] This should only be performed at a facility specifically permitted to handle PFAS waste.
 - Hazardous Waste Landfill: Disposal in a permitted hazardous waste landfill is an option. [6] These landfills have specialized liners and leachate collection systems to minimize environmental release.
 - Deep Well Injection: For liquid waste, injection into deep, geologically stable underground wells may be a viable option.[6]

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **11CI-PF3OUdS** is illustrated in the diagram below. This diagram outlines the decision-making process and necessary steps from the point of waste generation to its final disposal.



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Caption: Logical workflow for the disposal of **11CI-PF3OUdS**.

This guide provides a framework for the safe and compliant disposal of **11Cl-PF3OUdS**. Always consult your institution's specific safety protocols and your local EHS department for detailed guidance. By following these procedures, you contribute to a safer laboratory environment and the protection of our ecosystem from persistent chemical contaminants.

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